

# Brazilin Derivatives: A Technical Guide to a Promising Class of Bioactive Compounds

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## Compound of Interest

Compound Name: *Brazilane*

Cat. No.: *B1254921*

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This technical guide provides an in-depth overview of brazilin and its derivatives, a class of natural compounds demonstrating significant therapeutic potential. Brazilin, a homoisoflavonoid extracted from the heartwood of trees belonging to the *Caesalpinia* genus, has been historically used as a dye.[1] Modern scientific investigation has unveiled its diverse pharmacological activities, including anticancer, anti-inflammatory, antioxidant, and neuroprotective properties, establishing it as a valuable lead compound in drug discovery.[1][2] This document details the chemical properties, synthesis, biological activities, and underlying mechanisms of action of brazilin and its key derivatives.

## Core Properties and Structure

Brazilin's chemical structure is the foundation of its biological activity. It is a polyphenolic compound with the chemical formula  $C_{16}H_{14}O_5$ . [3] Its oxidized form, brazilein, is responsible for the characteristic red color.[1][2] The core structure of brazilin has been a target for synthetic modification to enhance its therapeutic properties and explore structure-activity relationships (SAR).

## Quantitative Biological Activity

The therapeutic potential of brazilin and its derivatives is underscored by their potent activity in various biological assays. The following tables summarize the key quantitative data, providing a comparative overview of their efficacy.

## Anticancer Activity

Brazilin and its derivatives have demonstrated significant cytotoxic effects against a range of cancer cell lines. The half-maximal inhibitory concentration (IC<sub>50</sub>) values are presented in the table below.

Compound/Derivative	Cell Line	IC <sub>50</sub> (μM)	Reference
Brazilin	4T1 (Breast Cancer)	3.7	<a href="#">[4]</a>
Brazilin	MDA-MB-231 (Breast Cancer)	>80	<a href="#">[5]</a>
Brazilin-(OMe) <sub>3</sub>	MDA-MB-231 (Breast Cancer)	>80	<a href="#">[5]</a>
Brazilin-(OAc) <sub>3</sub>	MDA-MB-231 (Breast Cancer)	>80	<a href="#">[5]</a>
Brazilin	MCF7 (Breast Cancer)	>80	<a href="#">[5]</a>
Brazilin-(OAc) <sub>3</sub>	MCF7 (Breast Cancer)	49.97	<a href="#">[5]</a>
Aza-brazilan derivative 39	SMMC-7721, A549, HCT-116, MCF-7	0.56 - 1.51	<a href="#">[6]</a>
Aza-brazilan derivative 55	SMMC-7721, A549, HCT-116, MCF-7	0.52 - 1.30	<a href="#">[6]</a>
Aza-brazilan derivative 57	MCF-7 (Breast Cancer)	0.35	<a href="#">[6]</a>

## Anti-inflammatory and Antioxidant Activity

Brazilin and its derivatives exhibit potent anti-inflammatory and antioxidant properties. Their efficacy is quantified by IC<sub>50</sub> or EC<sub>50</sub> values in various assays.

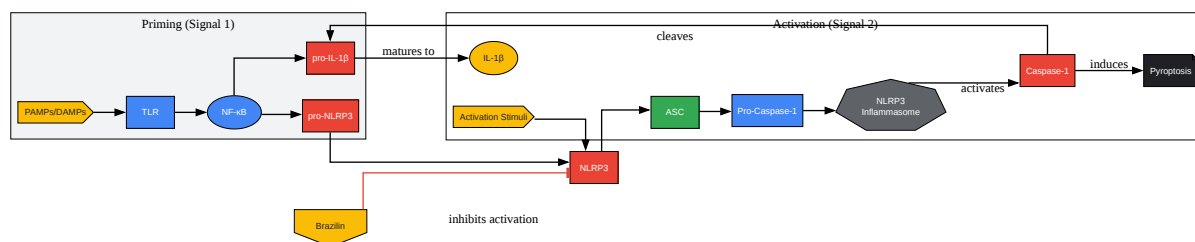
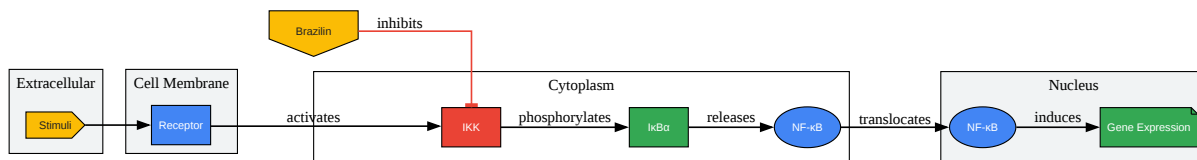
Compound/Derivative	Assay	IC <sub>50</sub> /EC <sub>50</sub> (μg/mL)	Reference
Brazilin	DPPH radical scavenging	0.067	[7]
Neoprotosappanin	DPPH radical scavenging	0.375	[7]
Brazilin	β-carotene bleaching	52.1	[8]
Brazilin-rich extract (BRE)	β-carotene bleaching	60.5	[8]

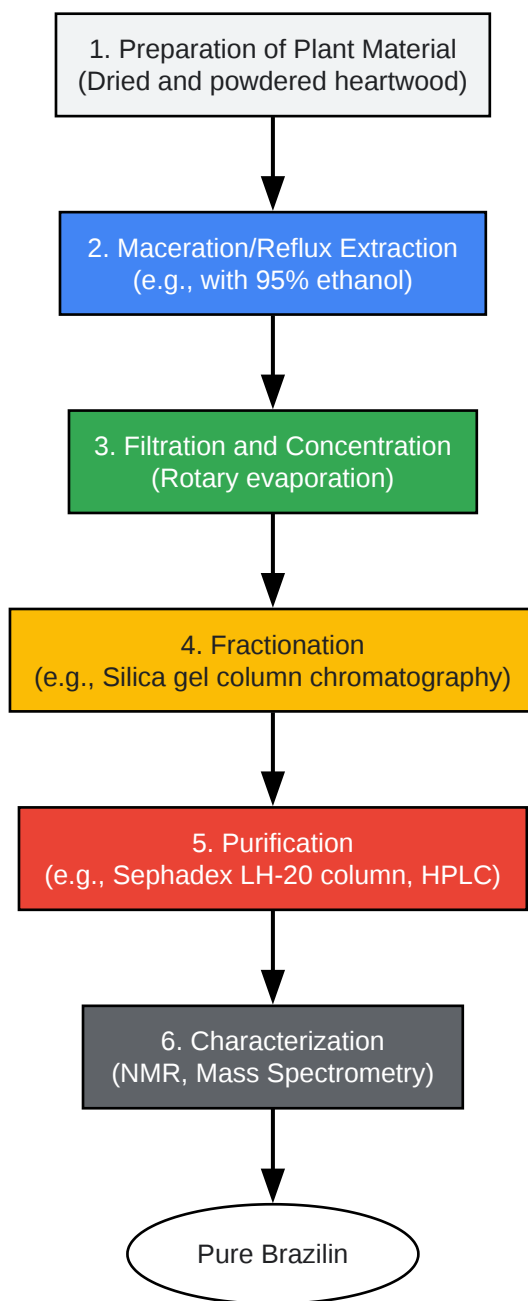
## Key Signaling Pathways and Mechanisms of Action

The biological activities of brazilin and its derivatives are attributed to their modulation of key cellular signaling pathways. This section provides a visual representation of these pathways using Graphviz (DOT language), illustrating the points of intervention by these compounds.

### NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammation. Brazilin and its derivatives have been shown to inhibit this pathway, thereby reducing the expression of pro-inflammatory genes.[9][10]





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